

An In-depth Technical Guide to Pigment Yellow 16 (CAS 5979-28-2)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pigment Yellow 16*

Cat. No.: *B1584600*

[Get Quote](#)

For Researchers, Scientists, and Formulation Professionals

This technical guide provides a comprehensive overview of **Pigment Yellow 16** (CAS No. 5979-28-2), a diarylide yellow pigment. While primarily used as an industrial colorant, this document details its chemical properties, synthesis, and technical specifications for professionals in research, development, and safety assessment.

Chemical Identity and Physical Properties

Pigment Yellow 16 is an organic compound classified as a diarylide (or bisacetoacetaryl) azo pigment.^{[1][2]} It is known for its brilliant green-yellow shade and good resistance to heat and light.^[3] Its primary application is in the coloring of plastics, printing inks, and paints.^{[4][5][6]}

Table 1: Chemical and Physical Properties of **Pigment Yellow 16**

Property	Value
CAS Number	5979-28-2[3][4][5]
Molecular Formula	C ₃₄ H ₂₈ Cl ₄ N ₆ O ₄ [4][5][7]
Molecular Weight	726.44 g/mol [3][4][7]
Synonyms	C.I. Pigment Yellow 16, C.I. 20040, Permanent Yellow NCG, Hostaperm Yellow NCG[3][5][8]
Appearance	Yellow powder[3][6]
Melting Point	325 °C[3][4][5]
Boiling Point	811.8 ± 65.0 °C (Predicted)[4][7]
Density	1.40 ± 0.1 g/cm ³ (Predicted)[4][7]
Solubility	Insoluble in water; slightly soluble in ethanol.[4][6][7]

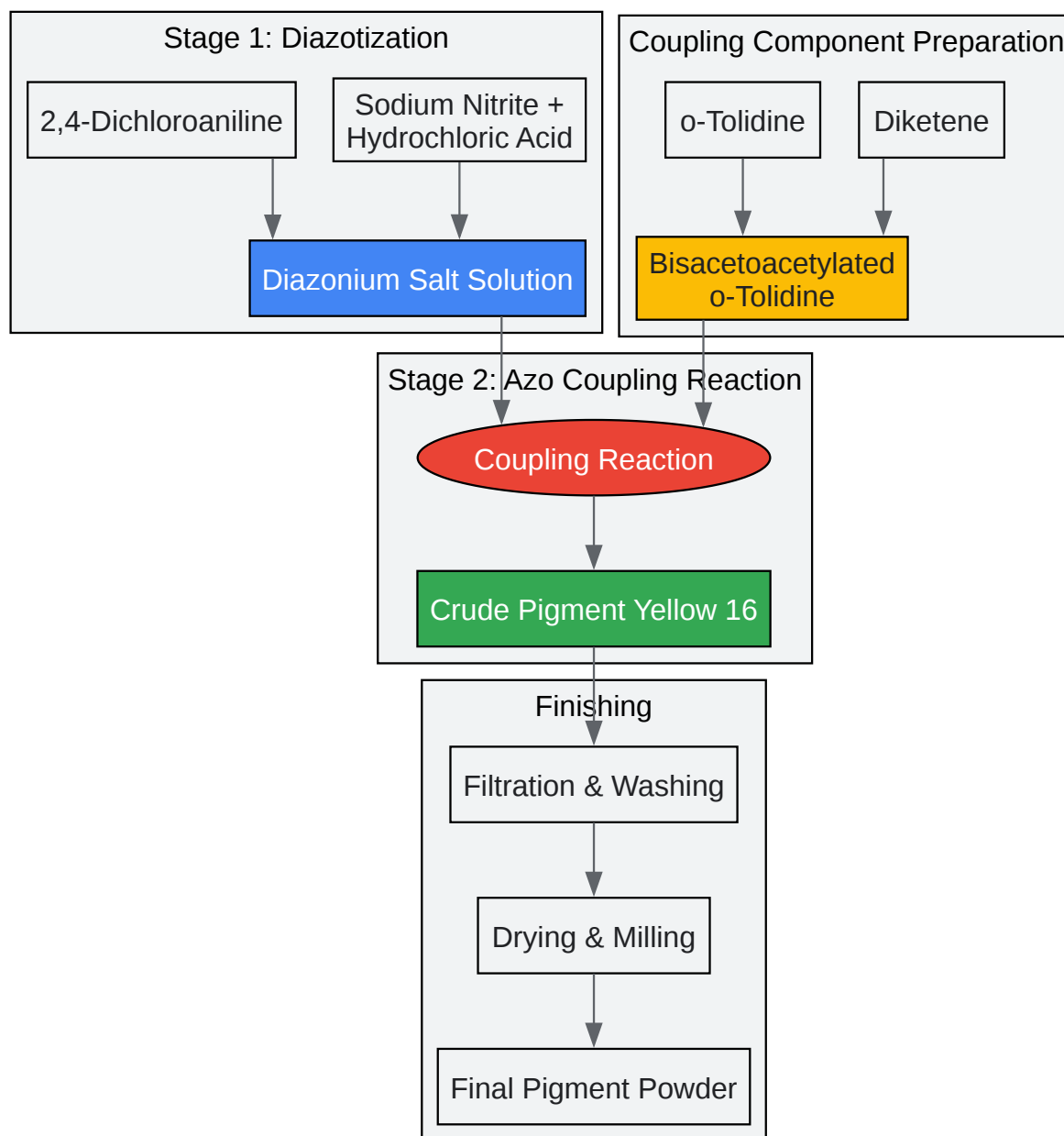
Synthesis and Manufacturing

The synthesis of **Pigment Yellow 16** is a multi-step process involving diazotization and an azo coupling reaction. The overall workflow is a well-established method for producing diarylide pigments.

2.1 Synthesis Pathway

The manufacturing process involves two primary stages:

- **Diazotization:** 2,4-dichloroaniline is treated with a nitrite source (e.g., sodium nitrite) in an acidic medium to form a diazonium salt.[3][4]
- **Azo Coupling:** The resulting diazonium salt is then coupled with a bisacetoacetarylde coupling component, specifically N,N'-(3,3'-dimethyl[1,1'-biphenyl]-4,4'-diyl)bis[3-oxobutanamide], which is derived from o-tolidine.[2][4]



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **Pigment Yellow 16**.

2.2 Detailed Experimental Protocol (Continuous Process Example)

The following protocol is an example of a continuous process for preparing **Pigment Yellow 16**^[1]:

- Preparation of Coupling Component Suspension:
 - In a 1L beaker, add 800 mL of water, 38 g of 3,3'-dimethylbenzidine (o-tolidine), and 10 g of sodium hydroxide. Stir the mixture.
 - Add 5.7 g of a suitable surfactant and 35 mL of 30% sodium hydroxide solution.
 - Quickly add 50 mL of glacial acetic acid to form a suspension.
 - Dilute the final suspension with water to a total volume of 1000 mL.
- Preparation of Diazonium Salt Solution:
 - Prepare a diazonium salt solution from 2,5-dichloroaniline (Note: other sources cite 2,4-dichloroaniline) to achieve the same molar concentration as the coupling component solution.^{[1][3][4]}
- Coupling Reaction:
 - Transfer the two reactant solutions into separate holding tanks.
 - Using calibrated peristaltic pumps, feed both the diazonium salt solution and the coupling component suspension at a controlled flow rate (e.g., 5 mL/min) into a helical tube reactor.
 - Maintain the reaction temperature between 20-30°C to yield the azo pigment solution.^[1]
- Post-Treatment and Isolation:
 - The resulting crude pigment slurry is then filtered.
 - The filter cake is washed thoroughly with water to remove residual salts and impurities.
 - The washed pigment is dried in an oven and subsequently milled or ground to achieve the desired particle size distribution.

Technical Performance and Applications

Pigment Yellow 16 is valued for its thermal stability and lightfastness, although these properties can vary depending on the application and concentration.

Table 2: Performance Characteristics of **Pigment Yellow 16**

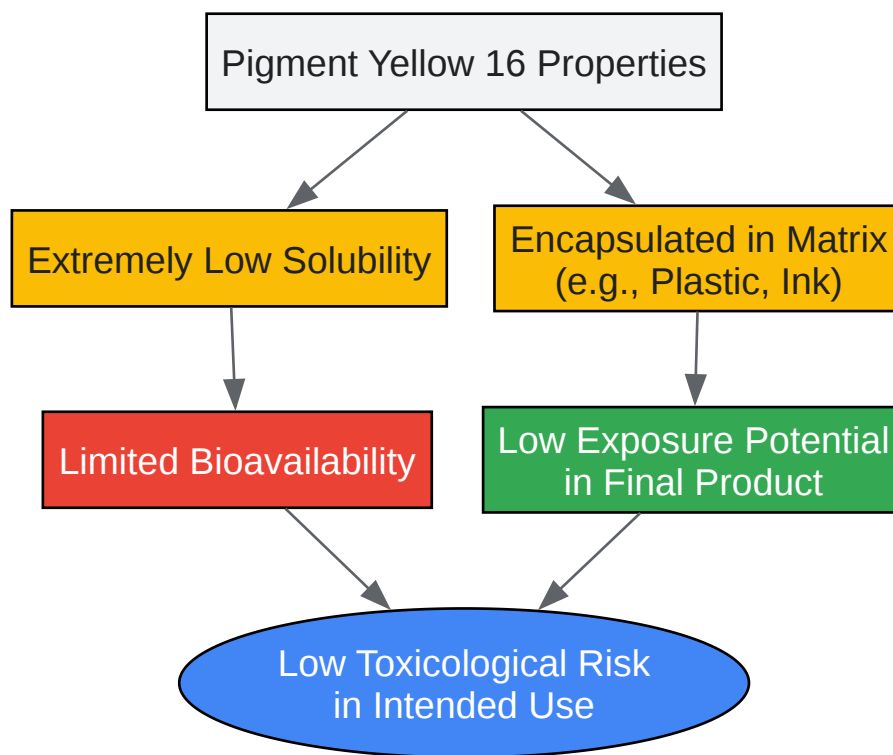
Parameter	Value / Observation
Lightfastness	Grade 4-5 (on a scale of 1-8, where 8 is highest) [4]
Heat Resistance	Stable up to 160°C; can be used in polyolefins at 230-240°C for short durations (5 min). [3][4]
Chemical Resistance	Good resistance to dilute acids and alkalis. [4][7]
Migration	Prone to migration and crystallization, limiting its use in plasticized PVC. [4]
Primary Uses	Packaging printing inks, metal decorative inks, paints, and coloring polyolefins. [4][6]

Safety and Toxicology

From a toxicological standpoint, diarylide pigments like **Pigment Yellow 16** are characterized by their extremely low solubility in water and organic solvents, which inherently limits their bioavailability. [9]

- **GHS Classification:** While many reports indicate it does not meet GHS hazard criteria, some notifications include a H350 "May cause cancer" hazard statement. [4][8] This discrepancy highlights the need to consult the specific Safety Data Sheet (SDS) from the supplier.
- **Handling Precautions:** Standard industrial hygiene practices should be followed. [10] This includes using adequate ventilation, wearing personal protective equipment (gloves, safety goggles), and avoiding dust formation. [10]
- **Bioavailability:** Studies on analogous diarylide pigments have shown no evidence of carcinogenicity when tested in long-term animal studies, which is attributed to the pigments

not being absorbed by the body.[9][11] The pigment is typically encapsulated within a polymer matrix in its final application form, further reducing direct exposure.[9]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Pigment Yellow 16 - Wikipedia [en.wikipedia.org]
- 3. Pigment Yellow 16 [dyestuffintermediates.com]
- 4. 5979-28-2 | CAS DataBase [m.chemicalbook.com]
- 5. echemi.com [echemi.com]
- 6. Page loading... [guidechem.com]

- 7. C.I. Pigment Yellow 16 [chembk.com]
- 8. Pigment Yellow 16 | C₃₄H₂₈Cl₄N₆O₄ | CID 22288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. srtrtf.org [srtrtf.org]
- 10. chemicalbook.com [chemicalbook.com]
- 11. sdc.org.uk [sdc.org.uk]
- To cite this document: BenchChem. [An In-depth Technical Guide to Pigment Yellow 16 (CAS 5979-28-2)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584600#pigment-yellow-16-cas-number-5979-28-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com